

IRDye 700DX diagnostic accuracy in tumor detection

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Compound Focus: Irdye 700DX

CAS No.: 916821-46-0

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IRDye 700DX at a Glance

The table below summarizes the core characteristics of **IRDye 700DX** as found in the literature.

Feature	Description
Chemical Class	Silicon-phthalocyanine derivative; hydrophilic (water-soluble) [1]
Peak Excitation	~689 nm [2]
Peak Emission	~699 nm [2]
Primary Applications	Fluorescence-Guided Surgery (FGS) and Near-Infrared Photoimmunotherapy (NIR-PIT) [3] [4] [1]
Common Conjugation Target	Epidermal Growth Factor Receptor (EGFR) via antibodies (e.g., Panitumumab, Cetuximab) or affibodies (e.g., ABY-029) [1] [5]

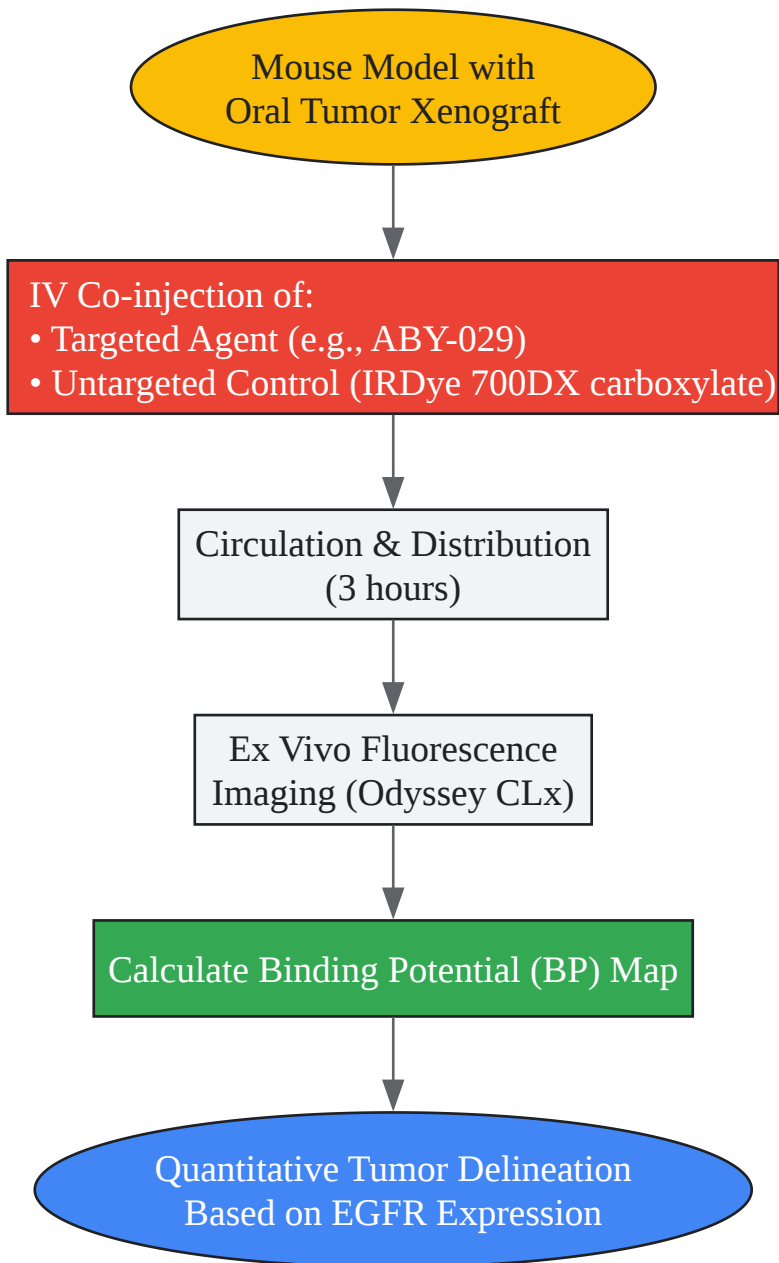
Diagnostic Accuracy in Tumor Detection

IRDye 700DX is used in diagnostic imaging both as a targeted agent and, importantly, as an untargeted control in paired-agent imaging (PAI) protocols to improve accuracy.

Study Focus	Experimental Model & Protocol	Key Quantitative Findings on Accuracy
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| **Paired-Agent Imaging (PAI)** | **Model:** Oral squamous cell carcinoma xenografts (FaDu, Detroit 562) in mice [5]. **Protocol:** Co-injection of targeted anti-EGFR affibody (ABY-029) and untargeted **IRDye 700DX** carboxylate. Imaging 3 hours post-IV injection [5]. | • PAI (using **IRDye 700DX**) significantly improved tumor discrimination over single-agent imaging [5]. • **Diagnostic Accuracy:** 0.908 for PAI vs. 0.854 for single-agent [5]. • **ROC AUC:** 0.963 for PAI vs. 0.909 for single-agent [5]. | | **Biodistribution & Pharmacokinetics** | **Model:** FaDu tumor-bearing mice [6]. **Protocol:** IV injection of IRDye 680LT (similar to 700DX) with ABY-029. Blood and tissues collected for fluorescence quantification via capillary tube assay [6]. | • The method achieved a high degree of linearity ($R^2 = 0.99 \pm 0.01$) for quantifying dye concentration [6]. • **Lower Limit of Quantification (LLOQ):** < 0.4 nM for IRDye 680LT, demonstrating high sensitivity [6]. |

The following diagram illustrates the workflow of the Paired-Agent Imaging protocol that utilizes **IRDye 700DX** to achieve high diagnostic accuracy.



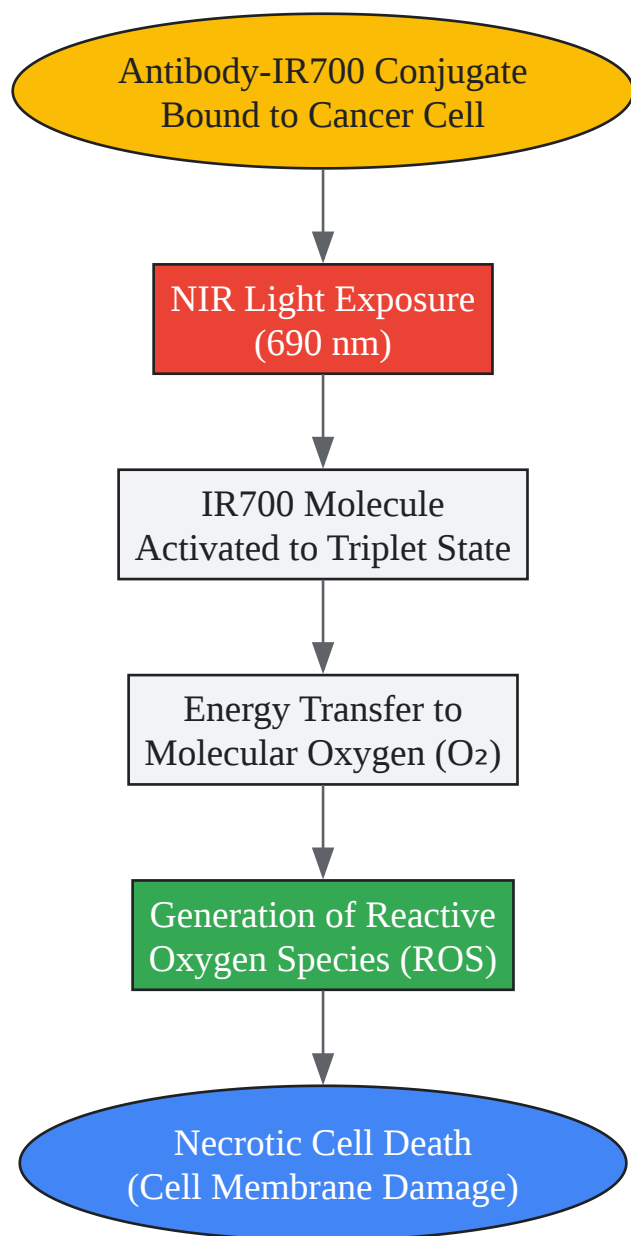
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Photoimmunotherapy (PIT) Efficacy

Beyond diagnostics, **IRDye 700DX** is a key component in NIR-PIT, a targeted cancer therapy. Its performance, particularly the choice of light source, significantly impacts outcomes.

Comparison Factor	Laser Light Source [7]	LED Light Source [7]
Cytotoxicity (In Vitro)	Produced significantly more cytotoxicity in 2D and 3D spheroid cultures [7].	Less cytotoxic than laser at the same light dose (J/cm ²) [7].
Tumor Shrinkage (In Vivo)	Superior tumor growth inhibition in A431 xenograft models [7].	Demonstrated less effective tumor growth inhibition [7].
IR700 Fluorescence Bleaching	Induced more decrease in IR700 fluorescence, indicating stronger photochemical reaction [7].	Induced less decrease in IR700 fluorescence [7].
SUPR Effect	Stronger Super-Enhanced Permeability and Retention effect, improving secondary agent delivery [7].	Weaker SUPR effect [7].
Rationale for Superiority	Narrow bandwidth, high coherency, and stability lead to more efficient energy delivery [7].	Broader bandwidth and variable wavelengths result in less efficient energy transfer [7].

The oxygen-dependent mechanism of action for **IRDye 700DX** in PIT is illustrated below.



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The cytotoxic effect is highly oxygen-dependent. Scavengers of singlet oxygen abrogate the efficacy, and oxygen depletion almost completely inhibits cellular cytotoxicity [1].

Interpretation Guide

- **For Diagnostic Imaging:** The high diagnostic accuracy of protocols using **IRDye 700DX**, especially in PAI, stems from its ability to normalize for nonspecific uptake. This allows the resulting **Binding**

Potential map to correlate directly with receptor concentration (e.g., EGFR), effectively providing in vivo immunohistochemistry [5].

- **For Therapeutic Use (PIT):** The superior performance of lasers over LEDs for activation is a critical practical consideration for translational research. The laser's coherent light leads to more efficient photochemical reactions and a stronger therapeutic outcome, including the beneficial SUPR effect which can enhance drug delivery to the tumor [7].

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To cite this document: Smolecule. [IRDye 700DX diagnostic accuracy in tumor detection]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b9106197#irdye-700dx-diagnostic-accuracy-in-tumor-detection>]

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